Technical Support Center: Investigating Potential Off-Target Effects of Novel Chemical Entities

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Compound of Interest

Compound Name:	*2-(6-Methyl-pyridin-3-yloxy)-nicotinic acid*
CAS No.:	*1019107-97-1*
Cat. No.:	*B1386564*

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Compound in Focus: **2-(6-Methyl-pyridin-3-yloxy)-nicotinic acid**

Prepared for: Researchers, Scientists, and Drug Development Professionals Prepared by: Gemini, Senior Application Scientist

Welcome to the technical support guide for investigating the pharmacological profile of novel chemical entities (NCEs), with a specific focus on a molecule like "**2-(6-Methyl-pyridin-3-yloxy)-nicotinic acid**." This document is structured as a series of frequently asked questions (FAQs) and troubleshooting guides that you, as a researcher, might encounter during your experimental workflow.

The structure of this NCE is intriguing. It contains a nicotinic acid moiety, also known as niacin or Vitamin B3. Nicotinic acid is a well-characterized agent that modulates lipid metabolism, primarily through its action on the G protein-coupled receptor GPR109A.[1][2] However, the addition of the 6-Methyl-pyridin-3-yloxy group introduces a distinct chemical scaffold that could confer affinity for a wide range of other biological targets, a phenomenon known as

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polypharmacology. Most small molecule drugs interact with multiple targets, and these off-target interactions are a primary cause of adverse effects and preclinical or clinical failures.[3]

Therefore, a thorough and systematic investigation of potential off-target effects is not just a regulatory requirement but a fundamental component of understanding the molecule's true biological activity and therapeutic potential. This guide will walk you through the logic, methodology, and interpretation of such an investigation.

Frequently Asked Questions & Troubleshooting Guides

Q1: I have a novel compound, **2-(6-Methyl-pyridin-3-yloxy)-nicotinic acid**. Before starting expensive wet-lab experiments, how can I predict its potential off-target interactions?

A1: Initial Assessment via In Silico & Computational Prediction

Before committing resources to in vitro screening, computational methods can provide a valuable, cost-effective initial assessment to generate testable hypotheses about your compound's potential off-target liabilities.[4][5] These approaches leverage vast databases of known drug-target interactions to predict the likelihood of your NCE binding to unintended proteins.

Recommended Workflow:

- Chemical Similarity Searches: The most straightforward approach is to search for structurally similar compounds with known biological activities. The principle is that structurally similar molecules often share similar biological targets.
    - Tools: Use databases like ChEMBL, PubChem, and DrugBank to find compounds with high Tanimoto similarity scores to your query molecule.
    - Causality: The pyridine and nicotinic acid motifs are privileged structures in medicinal chemistry. Identifying their presence in known drugs can provide immediate clues. For

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example, various pyridine derivatives are known to interact with kinases and nicotinic acetylcholine receptors (nAChRs).[6][7]

- Target Prediction Algorithms: More advanced methods use machine learning and statistical models to predict a spectrum of potential targets.
  - Methodology: Algorithms like the Similarity Ensemble Approach (SEA) compare the 2D structural similarity of your compound against a large ligand-target database to calculate an expectation value (E-value) for potential interactions.[3] A lower E-value suggests a higher probability of a true interaction.
  - Expected Outcome: These tools generate a ranked list of potential off-targets, which can be used to prioritize which experimental assays to run. It's important to note that these are predictions and must be validated experimentally.[5] About 50% of predicted interactions from some methods have been confirmed experimentally, with binding affinities ranging from nanomolar to micromolar.[3]

Q2: What is the industry-standard first step for experimentally identifying off-target liabilities in a broad, unbiased manner?

A2: Broad-Spectrum Safety Pharmacology Profiling

The most effective strategy for an initial experimental screen is to test the compound against a broad panel of clinically relevant off-targets.[8][9][10] This process, often called safety pharmacology or secondary pharmacology profiling, is a cost-effective way to identify potential adverse drug reactions (ADRs) early in the discovery process.[11]

These services are offered by many contract research organizations (CROs) and typically involve screening your compound at a single, high concentration (e.g., 10 µM) against a panel of targets implicated in common ADRs.

Table 1: Composition of Typical Safety Pharmacology Panels

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Target Family	Examples	Rationale for Inclusion
GPCRs	Adrenergic, Dopaminergic, Serotonergic, Histaminergic, Muscarinic Receptors	Implicated in cardiovascular, CNS, and gastrointestinal side effects.
Ion Channels	hERG, Sodium (Nav), Calcium (Cav) Channels	hERG inhibition is a critical liability due to risk of cardiac arrhythmia (Torsades de Pointes).
Transporters	Dopamine Transporter (DAT), Serotonin Transporter (SERT), Norepinephrine Transporter (NET)	Modulation can lead to significant neuropsychiatric and cardiovascular effects.
Enzymes	Cyclooxygenases (COX-1, COX-2), Phosphodiesterases (PDEs), Cytochrome P450s (CYPs)	Inhibition can lead to inflammatory, cardiovascular, and drug-drug interaction issues.
Nuclear Receptors	Estrogen, Androgen, Glucocorticoid Receptors	Unintended hormonal activity can cause a wide range of toxicities.

Several well-established panels are available, such as the SafetyScreen44 or InVEST44 panels, which cover dozens of targets known to be associated with adverse effects.[8][9][11] The key benefit is obtaining a broad view of your compound's promiscuity early, allowing you to mitigate risks and guide lead optimization.[8][12]

Q3: My compound showed >50% inhibition on three targets in a 10 µM primary screen. How do I interpret this and decide on the next steps?

A3: Data Interpretation and Hit Triage

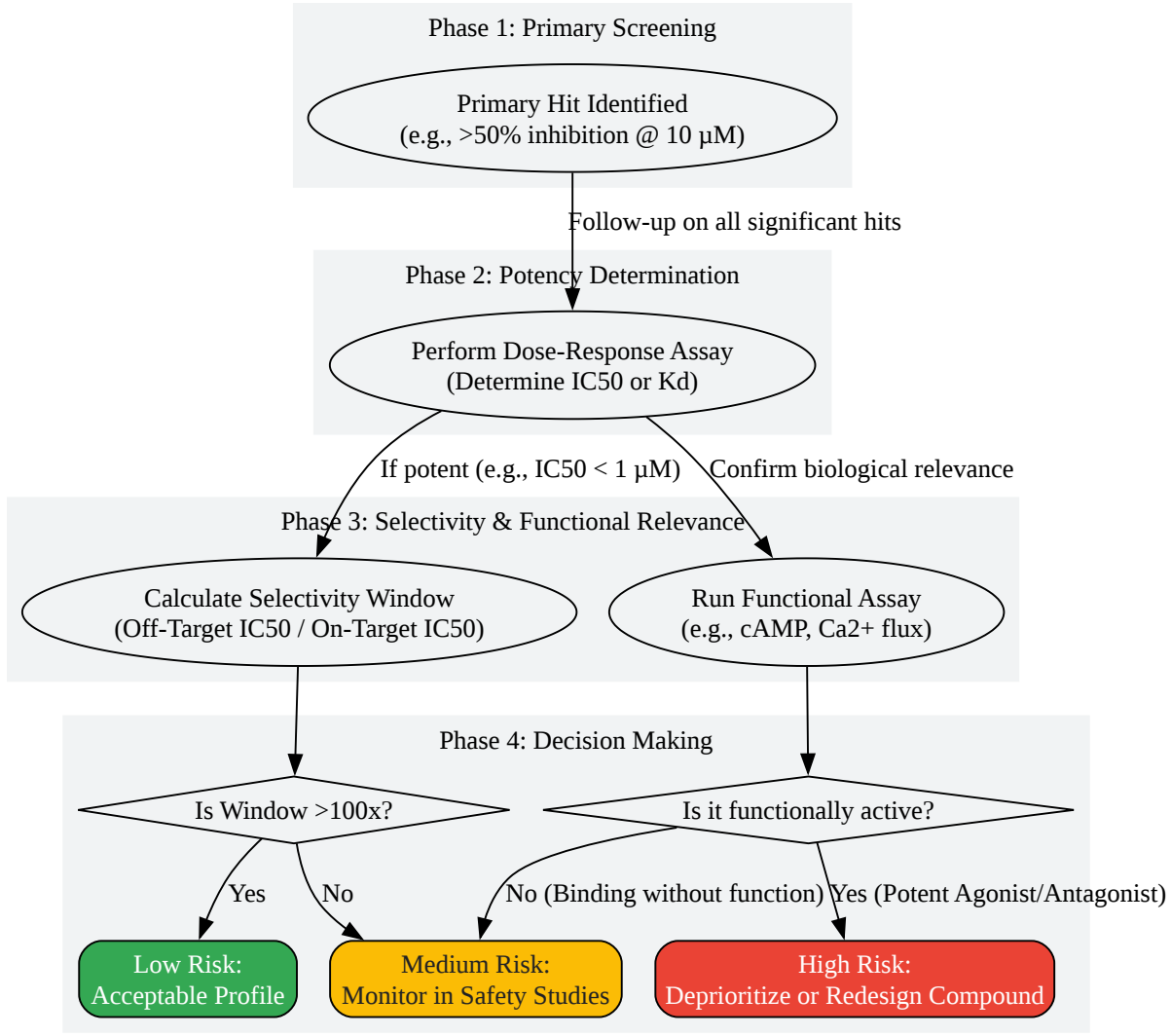
A "hit" in a primary screen is simply an observation that requires further investigation; it is not, by itself, a confirmation of a problematic off-target effect. The goal is to distinguish between

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interactions that are likely to be clinically relevant and those that are not. This requires determining the compound's potency at the off-target and comparing it to its potency at the intended, on-target.

This logical progression from a primary hit to a confirmed liability is crucial for making informed decisions.

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Key Concept: The Selectivity Window

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The most critical factor is the selectivity window: the ratio of the compound's potency for the off-target versus its primary target. A commonly accepted, though project-dependent, threshold is a 100-fold window.

- Selectivity Window = (Off-Target IC50 or Kd) / (On-Target EC50 or Kd)

Table 2: Example Data Interpretation for **2-(6-Methyl-pyridin-3-yloxy)-nicotinic acid** (Assumed On-Target EC50 at GPR109A = 10 nM)

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Off-Target Hit	Off-Target IC50	Selectivity Window	Risk Level	Recommended Action
Dopamine D2 Receptor	500 nM	50x	High	Potent interaction. Proceed immediately to functional assays. High risk for CNS side effects. Consider chemical modifications to improve selectivity.
hERG Channel	5,000 nM (5 µM)	500x	Medium	The window is >100x, but any hERG activity is a concern. Monitor carefully in downstream safety and toxicology studies.
Histamine H1 Receptor	20,000 nM (20 µM)	2000x	Low	Unlikely to be clinically relevant given the large selectivity window. Deprioritize for further follow-up.

Q4: The chemical structure contains motifs common in kinase inhibitors. How do I specifically screen for kinase off-targets?

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A4: Comprehensive Kinome Profiling

Your observation is astute. Kinases are one of the largest and most important drug target families, and kinase inhibitors are notoriously promiscuous. Given the structural motifs in your compound, assessing its kinase selectivity profile is a critical step.

The most comprehensive method is a kinome scan, which screens your compound against a large panel of several hundred human kinases.[13][14]

How it Works (e.g., KINOMEscan™ Platform):

This is an active site-directed competition binding assay.[15] It does not rely on ATP, which means it measures the true thermodynamic binding affinity (dissociation constant, Kd) rather than an IC50 value, which can be influenced by assay conditions like ATP concentration.[15]

- Assay Components: A DNA-tagged kinase, an immobilized ligand that binds to the kinase active site, and your test compound.
- Mechanism: If your compound binds to the kinase, it prevents the kinase from binding to the immobilized ligand.
- Readout: The amount of kinase remaining on the solid support is measured via qPCR of the DNA tag. A lower signal means stronger binding by your compound.[15]

Interpreting the Data:

The results are typically presented as Kd values or as a percentage of control, where a lower percentage indicates stronger inhibition. This data is often visualized on a "kinome tree" diagram, which graphically maps all the kinases tested and highlights those that interact with your compound. This provides a powerful visual signature of your compound's selectivity.

Q5: My compound binds to an off-target GPCR. How do I confirm this is a functionally relevant interaction that could cause a side effect?

A5: Protocol for a Functional Follow-Up Assay (Cell-Based cAMP Assay)

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Binding does not always equal function.[10] A compound can bind to a receptor without eliciting a biological response (a neutral antagonist) or by activating/inhibiting it. A functional assay is required to determine the biological consequence of the binding event.

For a Gs- or Gi-coupled GPCR, one of the most common functional readouts is the change in intracellular cyclic AMP (cAMP) levels. Below is a generalized protocol.

Experimental Protocol: HTRF cAMP Assay for a Gi-Coupled Receptor

- Objective: To determine if the test compound, **2-(6-Methyl-pyridin-3-yloxy)-nicotinic acid**, acts as an agonist or antagonist at a specific Gi-coupled receptor identified in a binding screen.
- Principle: Gi-coupled receptors, when activated, inhibit adenylyl cyclase, leading to a decrease in intracellular cAMP. This assay uses Forskolin to stimulate cAMP production; an agonist will blunt this increase, while an antagonist will block the effect of a known agonist.
- Materials:
  - HEK293 cells stably expressing the target GPCR.
  - Assay buffer (e.g., HBSS with 20 mM HEPES).
  - Forskolin (adenylyl cyclase activator).
  - IBMX (a non-selective phosphodiesterase inhibitor, to prevent cAMP degradation).
  - Known reference agonist for the target receptor.
  - Test compound (serial dilution).
  - HTRF cAMP detection kit (e.g., from Cisbio).
  - 384-well white assay plates.
- Methodology:

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- Cell Preparation: Culture cells to ~80% confluency. On the day of the experiment, gently detach cells, wash with PBS, and resuspend in assay buffer containing IBMX to a final concentration of 1x106 cells/mL. Causality: IBMX is included to prevent the enzymatic breakdown of cAMP, ensuring a robust and stable signal.
- Compound Plating (384-well plate):
  - Antagonist Mode: Add 5 µL of serially diluted test compound. Then add 5 µL of the reference agonist at its EC80 concentration.
  - Agonist Mode: Add 5 µL of serially diluted test compound. Add 5 µL of assay buffer.
  - Controls: Include wells for baseline (buffer only) and stimulated (Forskolin only) controls.
- Cell Addition: Add 10 µL of the cell suspension (~10,000 cells) to each well.
- Stimulation: Add 5 µL of Forskolin to all wells (except baseline) to stimulate cAMP production.
- Incubation: Incubate the plate at room temperature for 30 minutes.
- Detection: Add 10 µL of the HTRF detection reagents (cAMP-d2 and anti-cAMP-cryptate) to each well.
- Final Incubation: Incubate for 60 minutes at room temperature, protected from light.
- Readout: Read the plate on an HTRF-compatible plate reader, measuring emission at 665 nm and 620 nm. Calculate the 665/620 ratio and convert it to cAMP concentration using a standard curve.

- Data Analysis:
  - Agonist Mode: Plot cAMP concentration against the log of the test compound concentration to determine an EC50 value.
  - Antagonist Mode: Plot cAMP concentration against the log of the test compound concentration to determine an IC50 value. This can be converted to a Kb (antagonist dissociation constant) using the Cheng-Prusoff equation.

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Q6: Troubleshooting: I'm observing inconsistent results or potential false positives in my screens. What are common sources of assay interference?

A6: Identifying and Mitigating Common Assay Artifacts

Apparent activity in a high-throughput screen can sometimes be due to the physicochemical properties of the compound itself rather than a specific interaction with the target.

- Compound Aggregation: At high concentrations, hydrophobic compounds can form aggregates that non-specifically sequester and inhibit proteins.
    - Troubleshooting: Re-test in the presence of a non-ionic detergent (e.g., 0.01% Triton X-100). A large potency shift suggests aggregation was the cause. Always check the solubility of your compound in the final assay buffer.
- Autofluorescence/Color Quenching: If your compound is colored or fluorescent, it can interfere with optical-based readouts (e.g., Fluorescence Polarization, HTRF, AlphaScreen).
    - Troubleshooting: Run a "compound only" control plate (without the target or detection reagents) to measure its intrinsic signal. If interference is high, consider switching to a non-optical assay format (e.g., a radioligand binding assay).
- Reactivity: Some chemical moieties can react covalently and non-specifically with proteins, leading to irreversible inhibition.
    - Troubleshooting: Perform a "wash-out" or "jump-dilution" experiment. If the inhibitory effect persists after removing the compound, it may be acting irreversibly.[15]
- Phototoxicity: Some compounds can become reactive or toxic to cells upon exposure to light, a particular concern in cell-based assays that use plate readers with excitation lamps.[16]
    - Troubleshooting: Compare cell viability after incubating the compound in the dark versus under normal lab lighting conditions. If phototoxicity is observed, all handling steps must be performed under reduced light.[16]

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